

Investigating the Genotoxicity of WEHI-150: A Technical Overview

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Compound of Interest

Compound Name: WEHI-150

Cat. No.: B12414118

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Disclaimer: This document serves as a technical overview based on publicly available scientific literature. As of the latest searches, specific studies detailing the genotoxicity of **WEHI-150** through standardized assays such as the Ames test, micronucleus assay, or comet assay are not available in the public domain. Consequently, quantitative data from such tests and detailed experimental protocols specific to **WEHI-150** cannot be provided. This guide instead focuses on the established mechanism of action of **WEHI-150**, which strongly implies a genotoxic potential, and provides general experimental frameworks for assessing such effects.

Introduction to WEHI-150

WEHI-150 is a synthetic bis-amino analogue of the anthracenedione anti-cancer agent, mitoxantrone. It has been identified as a potent DNA interstrand cross-linking agent. This activity is crucial to its mechanism of action and is the primary reason for the high likelihood of it possessing genotoxic properties. DNA interstrand cross-links (ICLs) are highly cytotoxic lesions that can block DNA replication and transcription, ultimately leading to cell death. This characteristic is often exploited in cancer chemotherapy.

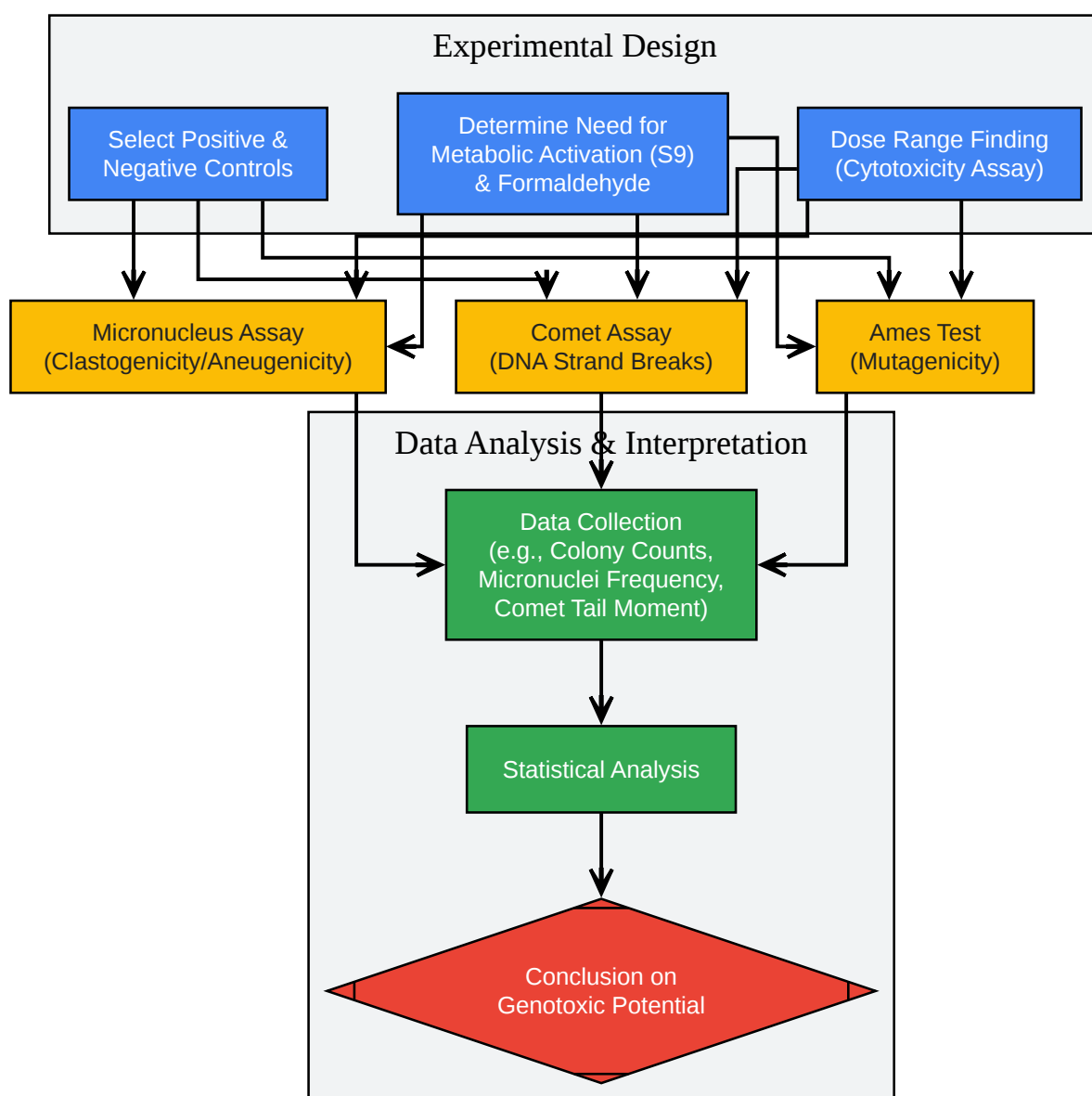
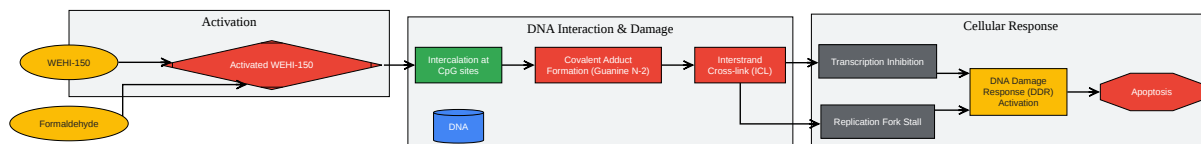
Mechanism of Action: DNA Interstrand Cross-linking

WEHI-150 requires activation by formaldehyde to exert its DNA cross-linking activity. Upon activation, it can form covalent adducts with DNA. A key feature of **WEHI-150** is its ability to

form more than one covalent bond with DNA, leading to the formation of highly stable and lethal ICLs.

The primary molecular target for **WEHI-150**'s cross-linking activity is the N-2 position of guanine, particularly within CpG sequences. The efficiency of adduct formation is reportedly enhanced at methylated CpG sites. This targeted action suggests a potential for sequence-specific genotoxicity.

Signaling Pathway of WEHI-150 Induced DNA Damage



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